

4-Bromo-5-methylpicolinic acid physical and chemical properties

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Compound of Interest

Compound Name: 4-Bromo-5-methylpicolinic acid

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An In-depth Technical Guide to 4-Bromo-5-methylpicolinic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **4-Bromo-5-methylpicolinic acid**, a substituted pyridine derivative of interest in medicinal chemistry and materials science. This document consolidates available data on its molecular characteristics, spectral properties, and safety information. While experimental protocols for its synthesis and analysis are not extensively detailed in publicly accessible literature, this guide presents general methodologies for related compounds to inform laboratory practices.

Core Physical and Chemical Properties

4-Bromo-5-methylpicolinic acid, with the CAS number 1196154-93-4, is a solid at room temperature.^[1] Its core structure consists of a pyridine ring substituted with a bromine atom at the 4-position, a methyl group at the 5-position, and a carboxylic acid group at the 2-position.

Table 1: Physical and Chemical Properties of **4-Bromo-5-methylpicolinic Acid**

Property	Value	Source
Molecular Formula	C ₇ H ₆ BrNO ₂	[2]
Molecular Weight	216.03 g/mol	[2]
CAS Number	1196154-93-4	[2]
Appearance	White to light yellow solid	[1]
Boiling Point (Predicted)	369.5 ± 42.0 °C	[1] [3]
Density (Predicted)	1.692 ± 0.06 g/cm ³	[1] [3]
pKa (Predicted)	3.42 ± 0.10	[1]
Storage Temperature	Inert atmosphere, 2-8°C	[1]

Spectral Data

While specific experimental spectra for **4-Bromo-5-methylpicolinic acid** are not readily available in the public domain, several commercial suppliers indicate the availability of NMR, HPLC, and LC-MS data upon request.[\[4\]](#)[\[5\]](#) The expected spectral characteristics can be inferred from the structure and data for analogous compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ¹H NMR: The proton NMR spectrum is expected to show distinct signals for the two aromatic protons on the pyridine ring, the methyl protons, and the acidic proton of the carboxylic acid. The chemical shifts and coupling patterns of the aromatic protons would be influenced by the positions of the bromo, methyl, and carboxyl substituents.
- ¹³C NMR: The carbon NMR spectrum would display seven distinct signals corresponding to the carbon atoms in the molecule, including the carboxyl carbon, the five carbons of the pyridine ring, and the methyl carbon.

Infrared (IR) Spectroscopy: The IR spectrum would be characterized by absorption bands typical for a carboxylic acid, including a broad O-H stretching band and a strong C=O stretching band. Aromatic C-H and C=C stretching vibrations, as well as C-Br stretching, would also be present.

Mass Spectrometry (MS): Mass spectral analysis would show a molecular ion peak corresponding to the molecular weight of the compound (216.03 g/mol), with a characteristic isotopic pattern due to the presence of the bromine atom (approximately equal intensity for M and M+2 peaks).

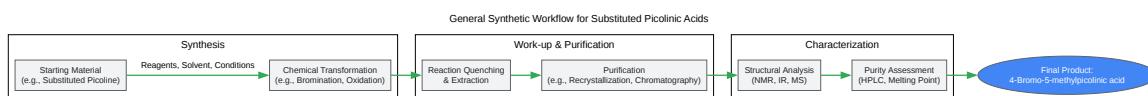
Experimental Protocols

Detailed, peer-reviewed experimental protocols for the specific synthesis of **4-Bromo-5-methylpicolinic acid** are not widely published. However, general synthetic strategies for related substituted picolinic acids can provide a foundation for its preparation.

General Synthesis Approach

The synthesis of substituted picolinic acids often involves the modification of a pre-existing pyridine ring. A plausible synthetic route for **4-Bromo-5-methylpicolinic acid** could start from a commercially available methylpicoline derivative, followed by bromination and subsequent oxidation of the methyl group at the 2-position to a carboxylic acid.

A generalized workflow for the synthesis and purification is depicted below.



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Caption: Generalized workflow for the synthesis and characterization of **4-Bromo-5-methylpicolinic acid**.

Methodologies for Property Determination

Solubility Determination: A standard method to determine solubility involves preparing a saturated solution of the compound in a given solvent at a specific temperature.^[6] The concentration of the dissolved solid in the supernatant can then be quantified using techniques like gravimetric analysis or UV-Vis spectroscopy.^[6] The solubility of picolinic acid derivatives is influenced by the polarity of the solvent, temperature, and pH.^{[7][8]}

pKa Determination: The acid dissociation constant (pKa) can be experimentally determined using methods such as potentiometric titration, UV-Vis spectroscopy, or NMR spectroscopy.^[9] ^[10]^[11]^[12] These methods typically involve monitoring a pH-dependent property of the molecule during titration with a standard acid or base.

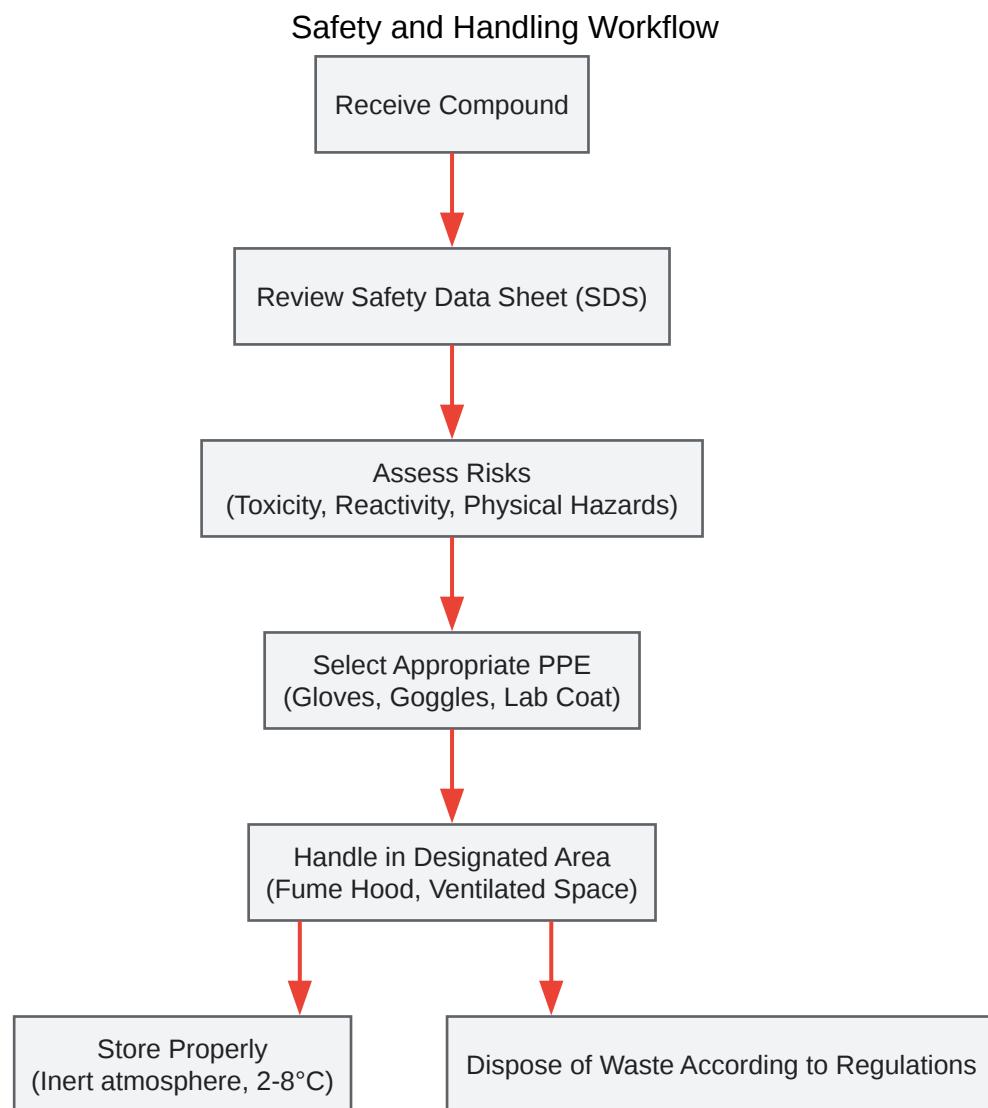
Biological Activity and Signaling Pathways

Currently, there is no publicly available information on the biological activity or the role of **4-Bromo-5-methylpicolinic acid** in any signaling pathways. Picolinic acid and its derivatives are known to be involved in various biological processes and have been investigated for their potential as therapeutic agents.^[13]^[14]^[15] Further research is required to elucidate any potential biological effects of **4-Bromo-5-methylpicolinic acid**.

Safety and Handling

4-Bromo-5-methylpicolinic acid is classified with the following hazard statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).^[2] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

The logical flow for handling and safety assessment is outlined in the diagram below.



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Caption: Workflow for the safe handling and storage of **4-Bromo-5-methylpicolinic acid**.

This guide serves as a foundational resource for professionals working with **4-Bromo-5-methylpicolinic acid**. As more research becomes available, this document will be updated to include more detailed experimental data and protocols.

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